

Application Notes and Protocols: Preparation of Trimethyl-D9-Acetic Acid Stock Solutions

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Compound of Interest

Compound Name: *Trimethyl-D9-Acetic Acid*

Cat. No.: *B107580*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of **Trimethyl-D9-Acetic Acid**, a stable isotope-labeled internal standard crucial for quantitative analysis in various research and development applications.

Data Presentation

A summary of the key quantitative data for **Trimethyl-D9-Acetic Acid** is presented in Table 1.

Parameter	Value	Reference
Chemical Formula	C ₅ HD ₉ O ₂	[1][2]
Molecular Weight	111.19 g/mol	[1][3][4][5]
CAS Number	42983-07-3	[1][4][5]
Appearance	White crystalline solid	[2]
Recommended Solvent	Methanol	
Stock Solution Concentration	1 mg/mL	
Storage Temperature	2-8°C	

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 1 mg/mL stock solution of **Trimethyl-D9-Acetic Acid** in methanol.

Materials and Equipment

- **Trimethyl-D9-Acetic Acid** (solid)
- Methanol (HPLC or LC-MS grade)
- Analytical balance
- Volumetric flask (appropriate size, e.g., 10 mL)
- Pipettes
- Vortex mixer
- Sonicator (optional)
- Amber glass vial with a screw cap for storage
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Safety Precautions

- Work in a well-ventilated area or a fume hood to minimize inhalation of methanol vapors.[6]
- Wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, to prevent skin and eye contact.[6]
- Methanol is flammable and toxic. Keep away from heat, sparks, and open flames.[6]
- Deuterated compounds are generally considered non-radioactive and safe for laboratory use.[7] However, always handle with care and follow standard laboratory safety procedures.
- Consult the Safety Data Sheet (SDS) for **Trimethyl-D9-Acetic Acid** and methanol for detailed safety information.

Stock Solution Preparation (1 mg/mL)

- Tare the Balance: Place a clean, dry weighing paper or boat on the analytical balance and tare it.
- Weigh the Compound: Accurately weigh the desired amount of **Trimethyl-D9-Acetic Acid**. For example, to prepare 10 mL of a 1 mg/mL solution, weigh 10 mg of the solid.
- Transfer to Volumetric Flask: Carefully transfer the weighed **Trimethyl-D9-Acetic Acid** into a 10 mL volumetric flask.
- Initial Dissolution: Add a small amount of methanol (approximately 5 mL) to the volumetric flask.
- Dissolve the Compound:
 - Gently swirl the flask to wet the solid.
 - Vortex the solution for 30-60 seconds to aid dissolution. .
 - If the solid does not fully dissolve, place the flask in a sonicator bath for 5-10 minutes.

- **Bring to Volume:** Once the solid is completely dissolved, add methanol to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenize:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Transfer for Storage:** Transfer the prepared stock solution into a labeled amber glass vial with a secure screw cap. The label should include the compound name, concentration, solvent, preparation date, and initials of the preparer.

Storage and Stability

- Store the stock solution at 2-8°C in a refrigerator.
- When stored properly, the stock solution is expected to be stable for several months. However, it is recommended to prepare fresh solutions periodically and to verify the concentration if stored for an extended period.

Visualizations

Experimental Workflow

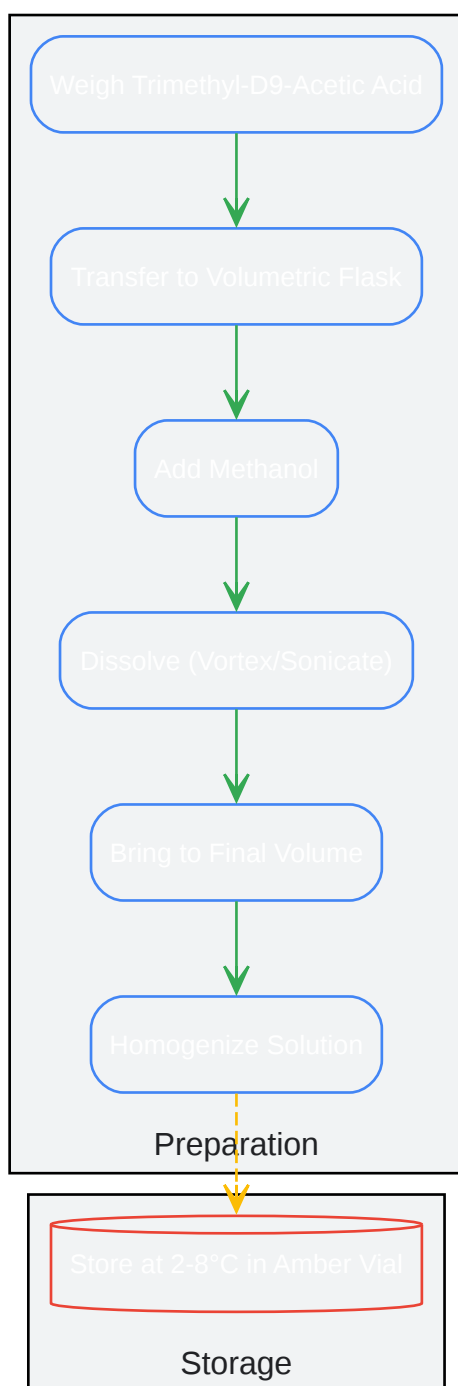


Figure 1. Workflow for Preparing Trimethyl-D9-Acetic Acid Stock Solution

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Caption: Workflow for preparing the stock solution.

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